

An In-depth Technical Guide to Basic Zinc Carbonate

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Compound of Interest

Compound Name: Zinc carbonate, basic

CAS No.: 12122-17-7

Cat. No.: B1143673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of basic zinc carbonate, a compound with significance in various scientific and industrial fields, including pharmaceuticals. This document details its chemical nature, physicochemical properties, and synthesis, adhering to a technical format for a specialized audience.

Chemical Formula and Nomenclature

Basic zinc carbonate is not a single chemical entity but rather a family of related inorganic compounds. The most well-defined and common form is hydrozincite, a mineral with the chemical formula $Zn_5(CO_3)_2(OH)_6$.^{[1][2][3][4]} This formula is widely accepted and represents a stable crystalline structure.

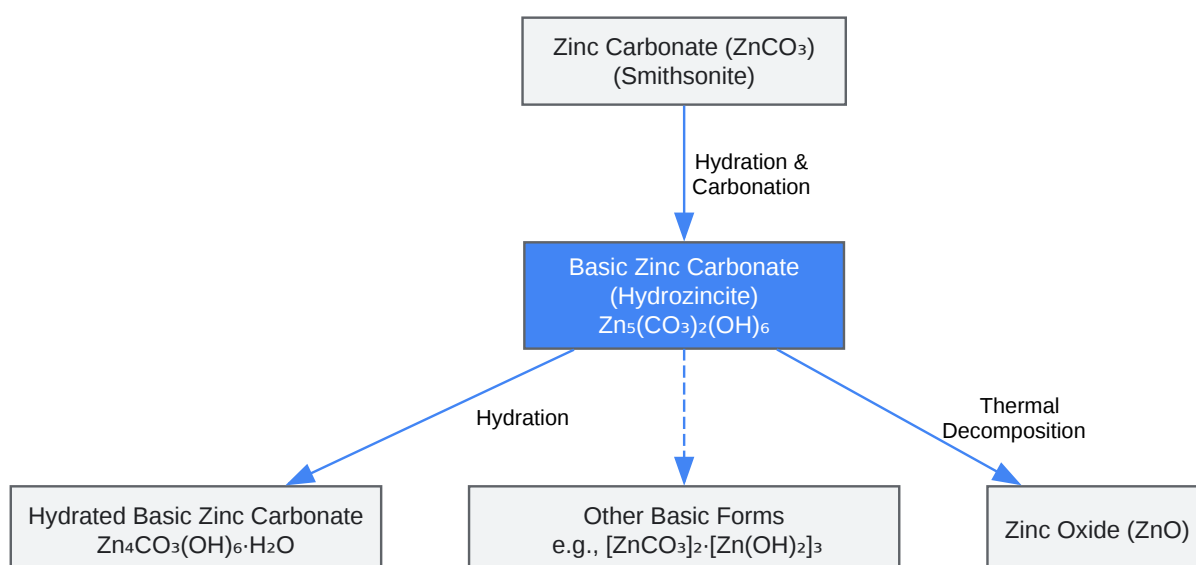
Other reported formulas for basic zinc carbonate include:

- $[ZnCO_3]_2 \cdot [Zn(OH)_2]_3$: This is another representation often used in chemical literature.^[5]

- $\text{ZnCO}_3 \cdot 2\text{Zn}(\text{OH})_2 \cdot \text{H}_2\text{O}$: This formula explicitly indicates the presence of water of hydration in some forms of basic zinc carbonate.[6]
- $\text{Zn}_4\text{CO}_3(\text{OH})_6 \cdot \text{H}_2\text{O}$: A hydrated form of basic zinc carbonate.[2]

The nomenclature can also vary, with terms such as "zinc hydroxycarbonate" and "zinc carbonate hydroxide" being used interchangeably with "basic zinc carbonate".[1]

The following diagram illustrates the relationship between the primary forms of zinc carbonate.



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Caption: Relationship between different forms of zinc carbonate.

Physicochemical Properties

The physicochemical properties of basic zinc carbonate can vary depending on its specific form and purity. The data presented below primarily pertains to hydrozincite ($\text{Zn}_5(\text{CO}_3)_2(\text{OH})_6$), the most extensively characterized form.

Quantitative Data

Property	Value
Molecular Weight	549.01 g/mol [7]
Density	3.5 - 4.0 g/cm ³ [8]
Mohs Hardness	2 - 2.5[3][8]
Crystal System	Monoclinic[3][4]
Zinc Content	Approximately 56.6% (w/w) in some commercial basic zinc carbonate samples.[1][9][10]
Thermal Decomposition	Starts at ~150°C, becomes significant above 200°C.[6][11]
Theoretical Weight Loss on Decomposition	25.9% (for $Zn_5(CO_3)_2(OH)_6 \rightarrow 5ZnO + 2CO_2 + 3H_2O$)[2][9]
Observed Weight Loss on Decomposition	~23.3% in a studied sample, suggesting the presence of nonvolatile impurities like zinc oxide.[1][2][9]

Qualitative Properties

- Appearance: Basic zinc carbonate is typically a white, yellowish, or grayish fine amorphous powder.[12] It can also be found in massive, earthy, or porous forms.
- Solubility: It is practically insoluble in water and alcohol but dissolves in dilute acids and alkali solutions.[12]
- Luster: The mineral form, hydrozincite, can have a silky, pearly, dull, or earthy luster.[3]

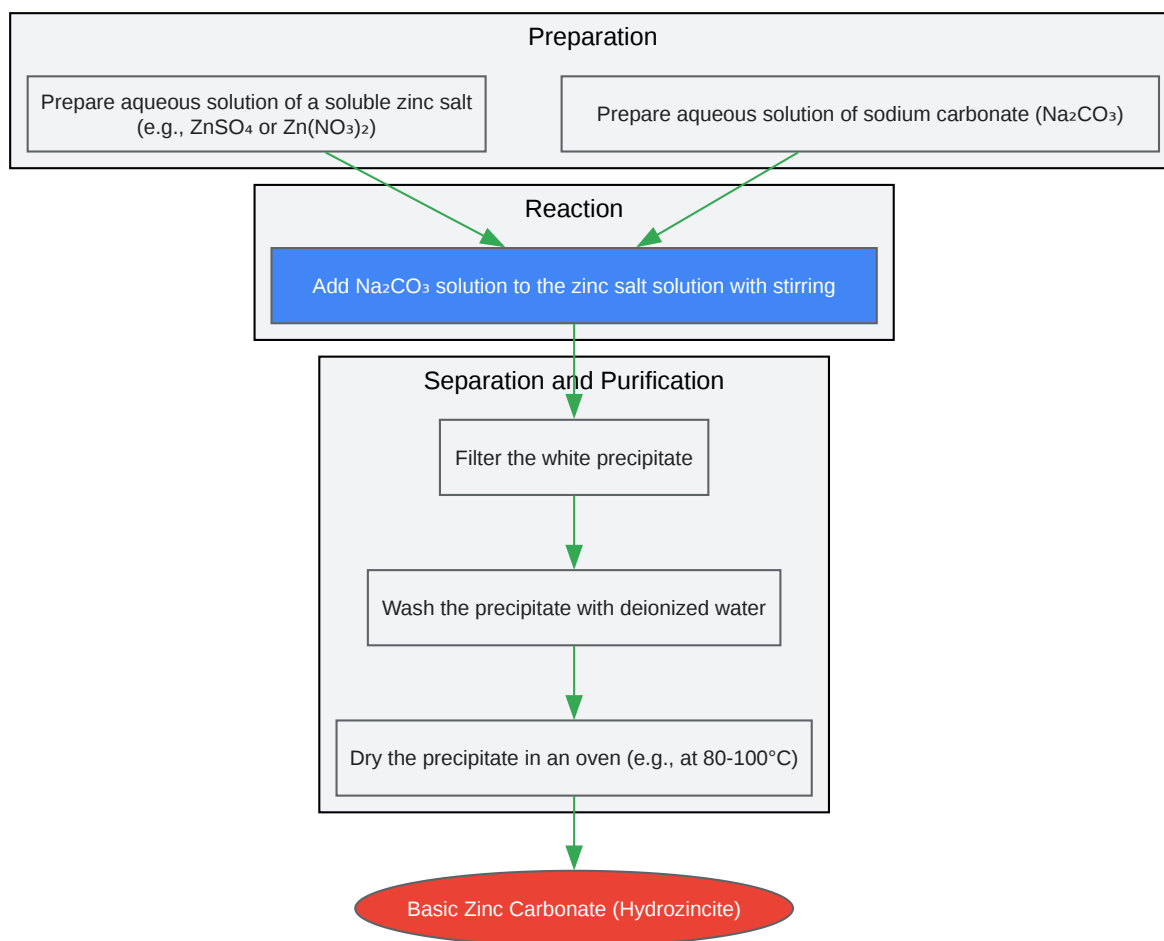
Experimental Protocols

The synthesis of basic zinc carbonate is most commonly achieved through precipitation from an aqueous solution containing zinc ions. The following are representative experimental protocols.

Precipitation with Sodium Carbonate

This method is widely used for the laboratory-scale synthesis of hydrozincite.

Workflow for Precipitation of Basic Zinc Carbonate



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Caption: Experimental workflow for the synthesis of basic zinc carbonate.

Detailed Methodology:

- **Reactant Preparation:** Prepare a 0.1 M solution of a soluble zinc salt, such as zinc nitrate ($\text{Zn}(\text{NO}_3)_2$) or zinc sulfate (ZnSO_4), in deionized water. Prepare a 0.1 M solution of sodium carbonate (Na_2CO_3) in deionized water.
- **Precipitation:** Slowly add the sodium carbonate solution to the zinc salt solution while stirring continuously. A white precipitate of basic zinc carbonate will form.
- **Aging:** Allow the precipitate to age in the mother liquor, which can influence the crystallinity and particle size of the product.
- **Separation:** Separate the precipitate from the solution by filtration using a suitable filter paper.
- **Washing:** Wash the collected precipitate several times with deionized water to remove any soluble impurities.
- **Drying:** Dry the purified precipitate in an oven at a temperature between 80°C and 100°C to a constant weight.[6]

Hydrolysis-Precipitation Process

This method is suitable for producing ultrafine basic zinc carbonate.

Detailed Methodology:

- **Leaching:** Leach a zinc-containing raw material (e.g., zinc ash) with a solution of ammonium bicarbonate and ammonia to prepare a high-purity zinc-ammonia solution.
- **Hydrolysis-Precipitation:** Heat the zinc-ammonia solution to induce hydrolysis and precipitation of basic zinc carbonate. Optimal conditions can include a reaction temperature of 90°C and a stirring speed of 300 r/min.[13]
- **Separation and Drying:** The resulting precipitate is then filtered, washed, and dried as described in the previous protocol.
- **Calcination (Optional):** The synthesized basic zinc carbonate can be calcined at elevated temperatures to produce zinc oxide (ZnO).[13]

Characterization Techniques

A comprehensive characterization of basic zinc carbonate is essential to confirm its identity, purity, and physicochemical properties. A multi-analytical approach is often necessary due to the complexity and variable nature of this material.[1][2][9][10]

- X-ray Diffraction (XRD): To determine the crystalline phase and structure.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present (carbonate and hydroxyl).
- Thermogravimetric Analysis (TGA): To study the thermal decomposition behavior and determine the content of water and carbonate.
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES): For accurate determination of the zinc content and elemental impurities.
- Scanning Electron Microscopy (SEM): To observe the morphology and particle size of the synthesized material.

Conclusion

Basic zinc carbonate is a compound with a variable chemical formula, with hydrozincite ($\text{Zn}_5(\text{CO}_3)_2(\text{OH})_6$) being the most well-characterized form. Its synthesis is readily achievable through precipitation methods, and a thorough understanding of its physicochemical properties is crucial for its application in research and development. The protocols and data presented in this guide provide a solid foundation for professionals working with this versatile compound.

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References

- [1. Characterization of Zinc Carbonate Basic as a Source of Zinc in a Rodent Study Investigating the Effects of Dietary Deficiency or Excess \[cebs.niehs.nih.gov\]](#)

- [2. Characterization of Zinc Carbonate Basic as a Source of Zinc in a Rodent Study Investigating the Effects of Dietary Deficiency or Excess - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Hydrozincite \(Hydrozincite\) - Rock Identifier \[rockidentifier.com\]](#)
- [4. Hydrozincite - Wikipedia \[en.wikipedia.org\]](#)
- [5. Hydrozincite \(Zn₅\(CO₃\)₂\(OH\)₆\) | C₂H₆O₁₂Zn₅ | CID 11955398 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. tandfonline.com \[tandfonline.com\]](#)
- [8. Hydrozincite \[ohiodnr.gov\]](#)
- [9. tandfonline.com \[tandfonline.com\]](#)
- [10. Characterization of Zinc Carbonate Basic as a Source of Zinc in a Rodent Study Investigating the Effects of Dietary Deficiency or Excess - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Preparation on ultrafine basic zinc carbonate by hydrolysis-precipitation process \[wjygy.com.cn\]](#)
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